

Technical Guide: Safety and Handling of 4-Chlorophenyl Diphenylcarbamate

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Compound of Interest

Compound Name: 4-chlorophenyl diphenylcarbamate

Cat. No.: B5625832

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Disclaimer: The following guide is a comprehensive overview based on available data for structurally related compounds. Specific safety and toxicological data for **4-chlorophenyl diphenylcarbamate** are not readily available in published literature. Researchers and drug development professionals should handle this compound with extreme caution, assuming it may have hazardous properties similar to related carbamates and chlorinated aromatic compounds. All handling should be performed in a controlled laboratory setting by trained personnel.

Introduction

4-Chlorophenyl diphenylcarbamate is a chemical compound belonging to the carbamate class of molecules. Carbamates are esters of carbamic acid and are found in a variety of biologically active compounds, including pesticides and pharmaceuticals. The structure of **4-chlorophenyl diphenylcarbamate**, featuring a chlorinated phenyl group and a diphenylamino moiety, suggests potential for biological activity and associated toxicological concerns. Due to the limited availability of specific data for this compound, this guide provides a technical overview of its anticipated safety and handling considerations based on information available for analogous structures.

Hazard Identification and Safety Precautions

Based on the safety data sheets of structurally similar compounds such as isopropyl-N-(3-chlorophenyl)carbamate and benzyl N-butyl-N-(4-chlorophenyl)carbamate, the following hazards should be anticipated:

- Acute Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.
- Skin and Eye Irritation: Likely to cause skin and serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.
- Chronic Health Effects: Prolonged or repeated exposure may cause damage to organs. Some chlorinated carbamates are suspected of causing cancer.
- Environmental Hazards: Potentially toxic to aquatic life with long-lasting effects.

Recommended Safety Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Physical and Chemical Properties (Data for Related Compounds)

Specific physical and chemical properties for **4-chlorophenyl diphenylcarbamate** are not available. The following table summarizes data for related compounds to provide an estimate of expected properties.

Property	Isopropyl-N-(3-chlorophenyl)carbamate	Ethyl Diphenylcarbamate
CAS Number	101-21-3	603-52-1
Molecular Formula	C10H12ClNO2	C15H15NO2
Molecular Weight	213.66 g/mol	241.29 g/mol
Appearance	Brown chunky solid	Not specified
Boiling Point	Not available	Not available
Melting Point	Not available	Not available
Solubility	Insoluble in water	Not readily biodegradable in water

Toxicological Information (Data for Related Compounds)

Detailed toxicological data for **4-chlorophenyl diphenylcarbamate** are absent from the literature. The table below presents data for related compounds to infer potential toxicity.

Toxicological Endpoint	Isopropyl-N-(3-chlorophenyl)carbamate	Ethyl Diphenylcarbamate
Acute Oral Toxicity	Harmful if swallowed	Harmful if swallowed
Carcinogenicity	Suspected of causing cancer	Not classified
Mutagenicity	Not classified	Not classified
Reproductive Toxicity	Not classified	Not classified
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs	Not classified

Experimental Protocols

Cholinesterase Inhibition Assay (Ellman's Method)

Diphenylcarbamates have been investigated as potential cholinesterase inhibitors. The following is a detailed protocol for assessing the in vitro inhibition of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE) using the spectrophotometric Ellman's method.

Materials:

- Acetylcholinesterase (from electric eel)
- Butyrylcholinesterase (from equine serum)
- Acetylthiocholine (ATCh) as substrate
- 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (pH 8.0)
- Test compound (**4-chlorophenyl diphenylcarbamate**) dissolved in a suitable solvent (e.g., DMSO)
- 96-well microplate reader

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of the test compound in DMSO.
 - Prepare working solutions of the test compound by diluting the stock solution in phosphate buffer.
 - Prepare solutions of AChE or BChE in phosphate buffer.
 - Prepare a solution of ATCh in phosphate buffer.
 - Prepare a solution of DTNB in phosphate buffer.
- Assay Protocol:
 - In a 96-well plate, add the following to each well:

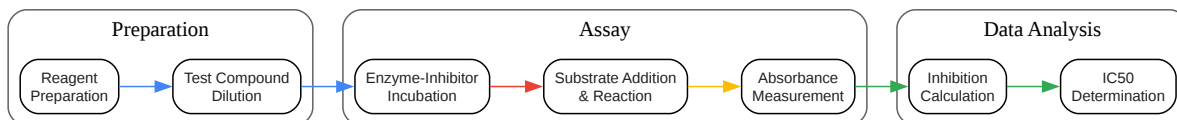
- Phosphate buffer
- Test compound solution at various concentrations
- AChE or BChE solution
- Incubate the plate at a controlled temperature (e.g., 37°C) for a specified time (e.g., 15 minutes).
- Add the substrate (ATCh) and DTNB to initiate the reaction.
- Measure the absorbance at 412 nm at regular intervals using a microplate reader. The increase in absorbance corresponds to the formation of the 5-thio-2-nitrobenzoate anion.
- Data Analysis:
 - Calculate the rate of reaction for each concentration of the test compound.
 - Determine the percentage of inhibition for each concentration relative to a control without the inhibitor.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC₅₀ value (the concentration of inhibitor that causes 50% inhibition of the enzyme).

Potential Mechanism of Action: Cholinesterase Inhibition

Based on studies of related diphenylcarbamates, a plausible mechanism of action for **4-chlorophenyl diphenylcarbamate** is the inhibition of cholinesterase enzymes, such as acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). These enzymes are crucial for the breakdown of the neurotransmitter acetylcholine. Inhibition of these enzymes leads to an accumulation of acetylcholine in the synaptic cleft, resulting in overstimulation of cholinergic receptors.

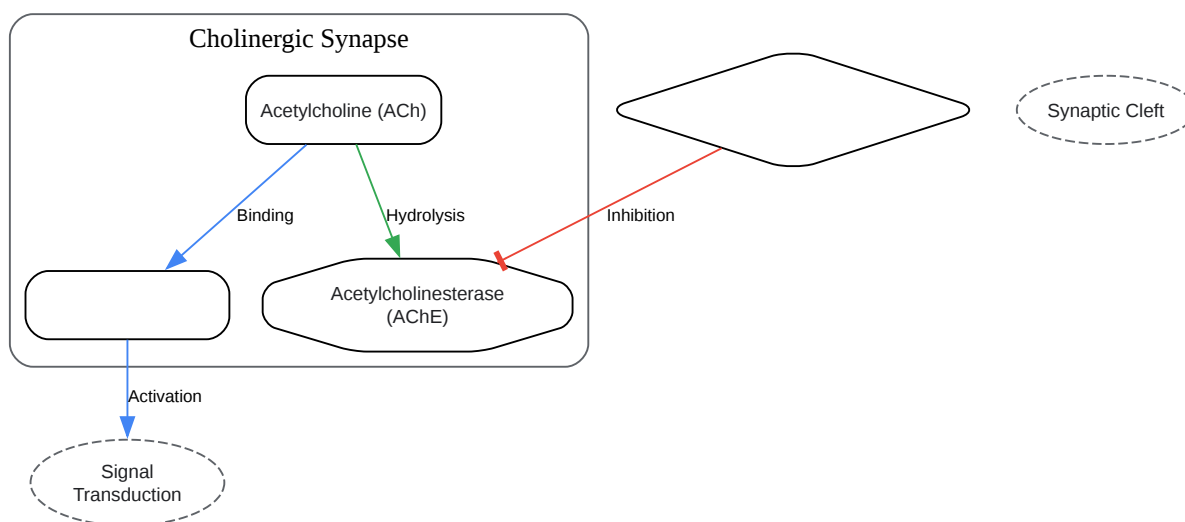
The binding of diphenylcarbamates to the active site of cholinesterases is thought to be non-covalent, involving interactions with the peripheral anionic site of the enzymes.

Visualizations



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Caption: Experimental workflow for cholinesterase inhibition assay.



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Caption: Proposed mechanism of cholinesterase inhibition.

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